

Stability Profile & Storage Protocol: 2-(but-3-yn-1-yl)oxolane

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Compound of Interest

Compound Name: 2-(but-3-yn-1-yl)oxolane

CAS No.: 2229443-52-9

Cat. No.: B2410174

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Executive Summary & Chemical Profile[1]

2-(but-3-yn-1-yl)oxolane is a bifunctional intermediate carrying high intrinsic reactivity risks. Its structure combines a cyclic ether (oxolane/tetrahydrofuran) with a terminal alkyne. This duality creates a compound susceptible to two distinct degradation pathways: peroxidative detonation (via the ether) and exothermic polymerization (via the alkyne).

This guide replaces generic storage advice with a rigorous, mechanism-based protocol. The "Inert-Cold-Dark" triad is mandatory for maintaining reagent integrity and laboratory safety.

Physicochemical Identity[2][3]

- IUPAC Name: **2-(but-3-yn-1-yl)oxolane**
- Common Name: 2-(3-butynyl)tetrahydrofuran
- Molecular Formula:
- Molecular Weight: 124.18 g/mol

- Predicted State: Liquid at Room Temperature (Based on MW and polarity analogs)
- Key Functional Groups:
 - Oxolane Ring (THF core): Susceptible to radical autoxidation at the -carbon.
 - Terminal Alkyne (): Susceptible to polymerization, acidity (pKa ~25), and metal-catalyzed coupling.

Degradation Mechanisms: The "Why" Behind the Protocol

To effectively store this compound, one must understand the specific failure modes. We treat this molecule as a Class B Peroxide Former with an additional polymerization hazard.^[1]

Pathway A: Radical-Mediated Peroxidation (The Explosion Risk)

Like its parent molecule Tetrahydrofuran (THF), the oxolane ring contains hydrogen atoms at the

-position (adjacent to the oxygen) that are vulnerable to abstraction by atmospheric oxygen radicals.

- Trigger: Light (UV) and heat.
- Mechanism:
 - Initiation: UV light cleaves an -C-H bond, creating a carbon radical.
 - Propagation: The radical reacts with to form a peroxy radical (

).

- Termination/Accumulation: This abstracts another H to form a hydroperoxide (

).

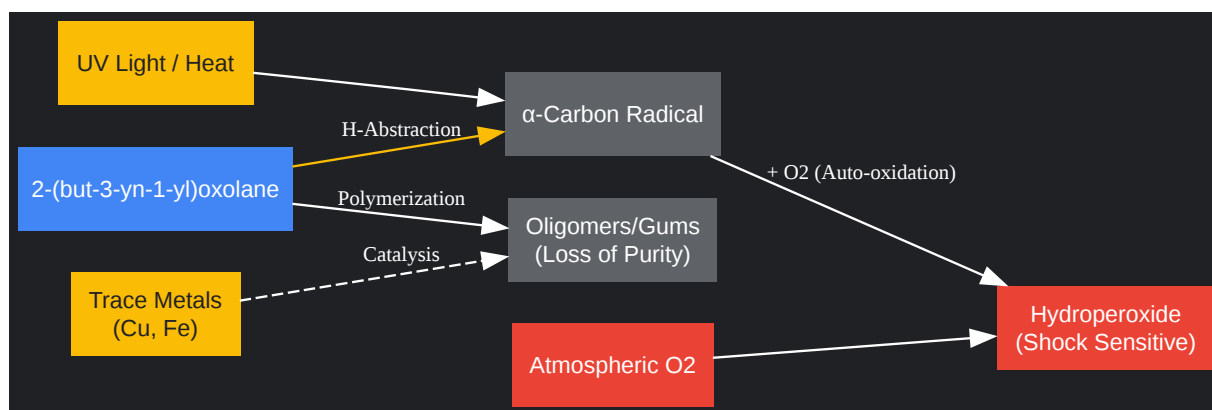
- Consequence: Accumulation of shock-sensitive crystals (organic peroxides) at the cap threads or upon evaporation.[1][2][3]

Pathway B: Alkyne Polymerization & Oxidation

The terminal alkyne tail is thermodynamically unstable relative to its polymer.

- Trigger: Trace metals (Cu, Fe), Lewis acids, or elevated temperatures.
- Mechanism: Radical or ionic chain reaction leading to polyacetylene-like oligomers.
- Consequence: Formation of insoluble gums, discoloration (yellowing), and loss of titer.

Visualizing the Degradation Pathways



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Figure 1: Dual degradation pathways. The upper path leads to safety hazards (explosion); the lower path leads to chemical purity loss.

Storage & Handling Protocol

This protocol is non-negotiable for GMP and high-purity research environments.

The "Inert-Cold-Dark" Triad

Parameter	Specification	Scientific Rationale
Atmosphere	Argon (Preferred) or Nitrogen	Argon is heavier than air, providing a superior "blanket" to prevent contact and subsequent peroxidation [1].
Temperature	-20°C (± 5°C)	Arrhenius kinetics dictate that lowering temp from 25°C to -20°C slows radical propagation rates by ~20-50 fold.
Container	Amber Glass / PTFE Liner	Amber glass blocks UV radiation (initiation source). PTFE liners prevent plasticizer leaching and ensure a tight seal against moisture.
Stabilizer	BHT (250 ppm)	Butylated hydroxytoluene acts as a radical scavenger, terminating the chain reaction before peroxides accumulate [2].

Handling Workflow

Do NOT store this compound in a standard solvent cabinet if opened.

- Receipt: Immediately verify container integrity. If the bottle is clear glass, wrap in aluminum foil.
- Aliquot Strategy: To avoid repeated freeze-thaw cycles and oxygen exposure:
 - Divide the bulk material into single-use vials inside a glovebox or under an inert gas stream.

- Seal caps with Parafilm to prevent ice/moisture ingress during freezer storage.
- Thawing: Allow the vial to reach room temperature before opening. Opening a cold vial condenses atmospheric moisture, which can hydrolyze the ether or interfere with subsequent moisture-sensitive reactions (e.g., Grignard formation).

Quality Control & Self-Validating Systems

Trust but verify. Relying on the label purity after 6 months of storage is negligent.

Peroxide Quantification (Critical Safety Step)

Before distilling or concentrating this material, you **MUST** test for peroxides.

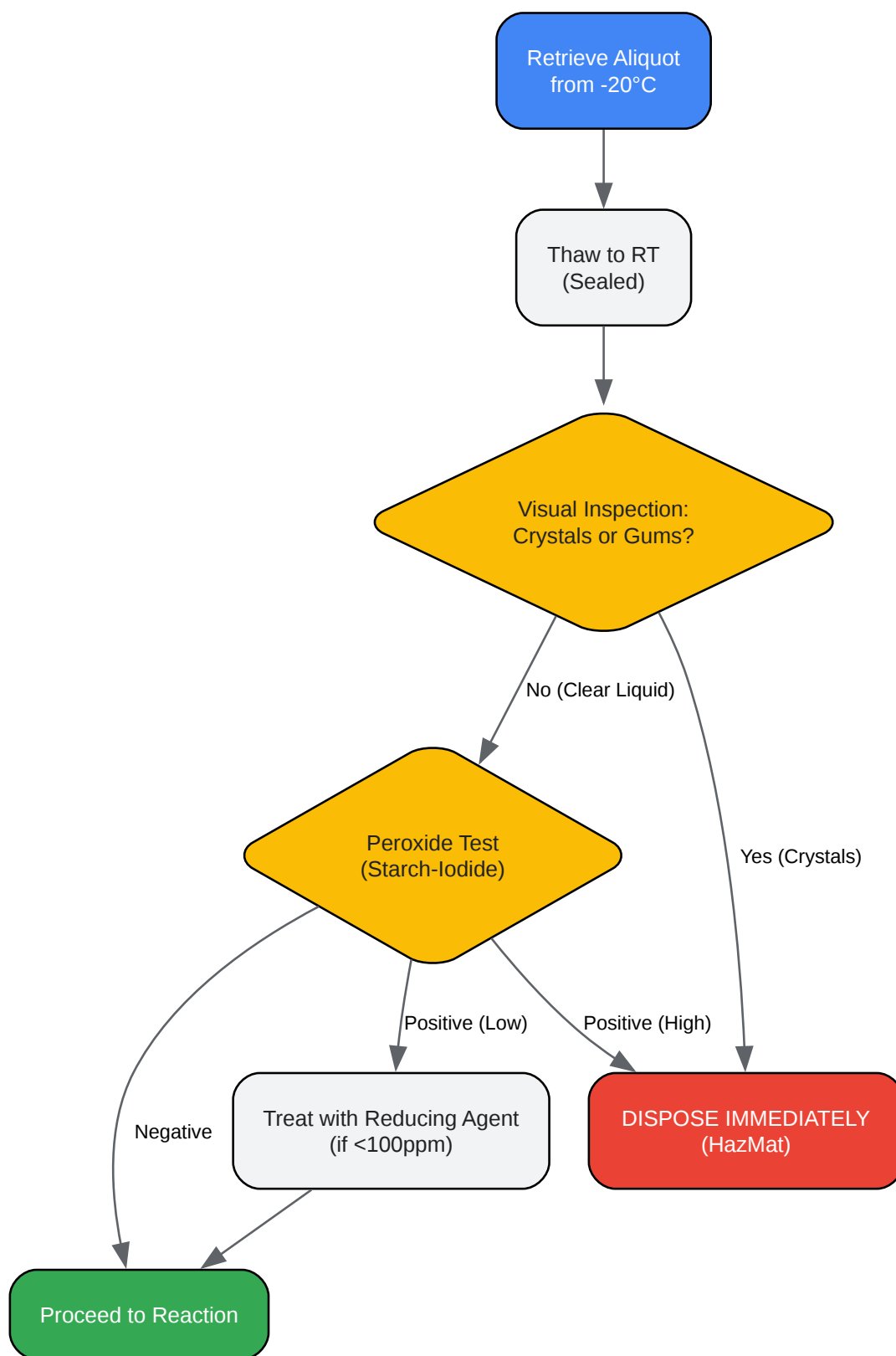
- Qualitative (Quick): Starch-Iodide Paper.
 - Result: Blue color indicates peroxides.
 - Action: If positive, quench immediately or dispose.[\[4\]](#)
- Quantitative (Precise): Titration with Sodium Thiosulfate.
 - Limit: If >100 ppm, decontamination is required.

Purity Verification (NMR)

The terminal alkyne proton is a distinct diagnostic marker.

- ¹H NMR Check: Look for the triplet of triplets (approx. 1.9 - 2.0 ppm) corresponding to the terminal alkyne proton ().
- Failure Mode: Disappearance or broadening of this peak suggests polymerization. Appearance of downfield signals (3.0 - 4.0 ppm) suggests ether oxidation.

Decision Logic for Usage



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Figure 2: Operational decision tree for handling stored aliquots.

Safety & Emergency Response

- GHS Classification (Derived): Flammable Liquid (Cat 2/3), Acute Toxicity (Oral/Inhalation), Skin Irritant.
- Specific Hazard: May form explosive peroxides.[1][5][6]
- Spill Response:
 - Do not use paper towels (combustible). Use vermiculite or sand.
 - If peroxide crystals are visible on the cap, EVACUATE the lab and call the bomb squad. Do not attempt to open.

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (1995). Prudent Practices in the Laboratory: Handling and Disposal of Chemicals. National Academies Press.[7]
- Sigma-Aldrich Technical Bulletin. (n.d.). Peroxide Formation in Ethers and Tetrahydrofuran.
- Clark, D. E. (2001). Peroxides and Peroxide-Forming Compounds. Chemical Health and Safety, 8(5), 12-22. (General reference for peroxide classification).[1]
- University of California, Berkeley, EH&S. (2013). Safe Storage and Handling of Reactive Chemicals.

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Sources

- 1. ehs.wisc.edu [ehs.wisc.edu]
- 2. ehs.uci.edu [ehs.uci.edu]

- [3. louisville.edu \[louisville.edu\]](https://3.louisville.edu)
- [4. sites.chemengr.ucsb.edu \[sites.chemengr.ucsb.edu\]](https://sites.chemengr.ucsb.edu)
- [5. chemicals.co.uk \[chemicals.co.uk\]](https://chemicals.co.uk)
- [6. youtube.com \[youtube.com\]](https://youtube.com)
- [7. ehs.umich.edu \[ehs.umich.edu\]](https://ehs.umich.edu)
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